

Isoamyl Angelate: Application Notes and Protocols for Use as an Analytical Standard

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **isoamyl angelate** as a reference standard in analytical chemistry. This document is intended to guide researchers in the accurate quantification and identification of **isoamyl angelate** in various matrices, particularly in the context of natural product analysis and quality control.

Introduction

Isoamyl angelate ((Z)-3-methylbutyl 2-methylbut-2-enoate) is a naturally occurring ester found as a major constituent in Roman chamomile (Chamaemelum nobile) essential oil, contributing to its characteristic sweet, fruity, and slightly herbaceous aroma.[1][2] Its presence and concentration are key markers for the quality and authenticity of chamomile extracts.[3] Furthermore, studies have identified **isoamyl angelate** as a bioactive compound, exhibiting properties such as promoting ambulation in animal models, which suggests its potential relevance in the study of natural products with psychostimulant-like effects.[2]

The availability of high-purity **isoamyl angelate** (>99.0% as determined by Gas Chromatography) allows for its use as a certified reference standard for the development and validation of analytical methods.[4][5][6] Such standards are crucial for ensuring the accuracy, precision, and reliability of analytical data in research, drug development, and quality control settings.



Physicochemical and Spectroscopic Data

Accurate characterization of an analytical standard is fundamental to its application. The following tables summarize the key physicochemical and spectroscopic properties of **isoamyl angelate**.

Table 1: Physicochemical Properties of Isoamyl Angelate

Property	Value	Reference(s)
Chemical Name	(Z)-3-methylbutyl 2-methylbut- 2-enoate	[4]
Synonyms	Angelic Acid Isoamyl Ester, Isoamyl (Z)-2-Methyl-2- butenoate	[4]
CAS Number	10482-55-0	[7]
Molecular Formula	C10H18O2	[7]
Molecular Weight	170.25 g/mol	[7]
Appearance	Colorless to almost colorless clear liquid	[4]
Boiling Point	201 °C (lit.)	[6]
Purity (by GC)	>99.0%	[4]
Storage	Room temperature, in a cool, dark place (<15°C recommended)	[4]

Table 2: Representative Certificate of Analysis Data for Isoamyl Angelate Analytical Standard



Test	Specification	Result
Appearance	Colorless to almost colorless clear liquid	Conforms
Identity (IR)	Conforms to reference spectrum	Conforms
Purity (GC-FID)	≥ 99.0%	99.8%
Water Content (Karl Fischer)	≤ 0.1%	0.05%
Residue on Evaporation	≤ 0.05%	< 0.01%
Date of Analysis	-	[Date]
Retest Date	-	[Date + 2 years]

Experimental Protocols

The following protocols provide detailed methodologies for the use of **isoamyl angelate** as an analytical standard for quantification by Gas Chromatography with Flame Ionization Detection (GC-FID) and for identification by Gas Chromatography-Mass Spectrometry (GC-MS).

Protocol 1: Quantitative Analysis of Isoamyl Angelate by GC-FID

This protocol describes a validated method for the quantification of **isoamyl angelate** in a sample matrix, such as an essential oil extract.

3.1.1 Materials and Reagents

- Isoamyl Angelate analytical standard (≥99.0% purity)
- Internal Standard (IS), e.g., n-Tetradecane or another suitable, non-interfering compound
- Solvent: Hexane or Ethyl Acetate (GC grade)
- Volumetric flasks (Class A)



Micropipettes

3.1.2 Preparation of Standard Solutions

- Stock Standard Solution of Isoamyl Angelate (1000 µg/mL): Accurately weigh approximately 10 mg of isoamyl angelate standard into a 10 mL volumetric flask. Dissolve and dilute to volume with the chosen solvent.
- Stock Internal Standard Solution (1000 μg/mL): Accurately weigh approximately 10 mg of the internal standard into a 10 mL volumetric flask. Dissolve and dilute to volume with the same solvent.
- Calibration Standards: Prepare a series of calibration standards by appropriate dilution of the stock standard solution to achieve a concentration range that brackets the expected concentration of **isoamyl angelate** in the samples (e.g., 1, 5, 10, 25, 50, 100 μg/mL). Add a constant concentration of the internal standard to each calibration standard (e.g., 20 μg/mL).

3.1.3 Sample Preparation

- Accurately weigh a known amount of the sample (e.g., essential oil) and dissolve it in a known volume of the solvent.
- Dilute the sample solution as necessary to bring the concentration of isoamyl angelate within the calibration range.
- Add the same constant concentration of the internal standard as used in the calibration standards to the diluted sample solution.

3.1.4 GC-FID Operating Conditions

- Column: HP-5ms (30 m x 0.25 mm i.d., 0.25 μm film thickness) or equivalent non-polar capillary column.
- Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1.0 mL/min).
- Injector Temperature: 250°C.
- Injection Volume: 1 μL (split or splitless, depending on concentration).



- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp: 5°C/min to 240°C.
 - Hold at 240°C for 5 minutes.
- Detector Temperature: 280°C.

3.1.5 Data Analysis

- Construct a calibration curve by plotting the ratio of the peak area of isoamyl angelate to
 the peak area of the internal standard against the concentration of isoamyl angelate for the
 calibration standards.
- Perform a linear regression analysis on the calibration curve.
- Calculate the concentration of isoamyl angelate in the sample by determining the peak area ratio in the sample chromatogram and using the equation of the calibration curve.

Protocol 2: Identification of Isoamyl Angelate by GC-MS

This protocol is for the qualitative identification of **isoamyl angelate** in a sample.

- 3.2.1 Materials and Reagents
- Same as in Protocol 3.1.
- 3.2.2 Preparation of Solutions
- Prepare a standard solution of **isoamyl angelate** (e.g., 10 μg/mL) in the chosen solvent.
- Prepare the sample solution as described in Protocol 3.1.3 (without the internal standard if only qualitative analysis is required).
- 3.2.3 GC-MS Operating Conditions
- GC Conditions: Same as in Protocol 3.1.4.



· MS Conditions:

Ionization Mode: Electron Ionization (EI) at 70 eV.

Mass Range: m/z 40-300.

Ion Source Temperature: 230°C.

Quadrupole Temperature: 150°C.

Solvent Delay: 3 minutes.

3.2.4 Data Analysis

- Inject the **isoamyl angelate** standard and acquire its retention time and mass spectrum.
- Inject the sample solution.
- Compare the retention time of the peak of interest in the sample chromatogram with that of the isoamyl angelate standard.
- Compare the mass spectrum of the peak of interest in the sample with the mass spectrum of the isoamyl angelate standard and with a reference library (e.g., NIST).

Stability and Storage

To ensure the integrity of the **isoamyl angelate** analytical standard, proper storage and handling are essential.

Table 3: Stability and Storage Recommendations



Parameter	Recommendation
Storage of Neat Standard	Store at room temperature in a cool, dark, and dry place. For long-term storage, refrigeration (<15°C) is recommended.[4]
Storage of Stock Solutions	Store in tightly sealed vials at 2-8°C. Protect from light.
Short-term Stability of Working Solutions	Prepare fresh daily.
Long-term Stability	A formal stability study should be conducted under the intended storage conditions to establish a retest date.

Application in Drug Development

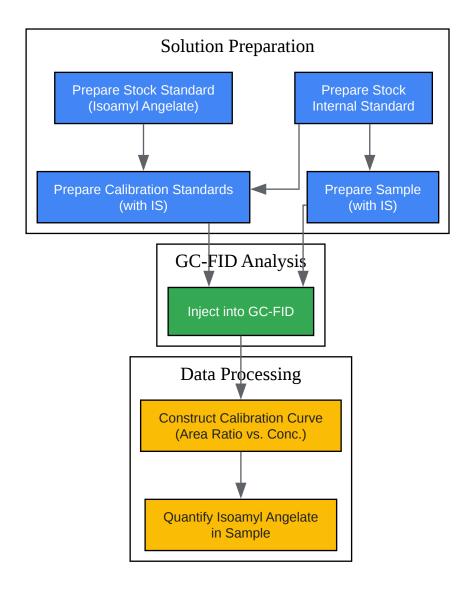
While not a drug candidate itself, **isoamyl angelate** serves as a critical tool in the drug development pipeline, particularly in the field of pharmacognosy and natural product-based drug discovery.

- Quality Control of Raw Materials: As a key component of Roman chamomile, isoamyl
 angelate is used as a marker for the identification and quality assessment of plant material
 and its extracts used in herbal medicinal products.
- Bioactivity-Guided Fractionation: In the search for new active pharmaceutical ingredients
 from natural sources, isoamyl angelate can be used as a standard to track the active
 principle during the fractionation of plant extracts.[2]
- Authentication of Herbal Products: The presence and quantity of **isoamyl angelate** can help in the authentication of Roman chamomile products and the detection of adulteration.

Visualizations

The following diagrams illustrate the workflows for the analytical protocols described.

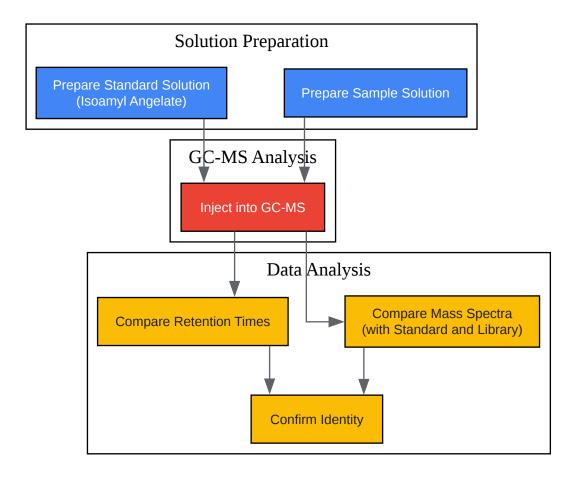




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Figure 1. Workflow for Quantitative Analysis by GC-FID.





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Figure 2. Workflow for Identification by GC-MS.

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